

An In-depth Technical Guide to Metanilic Acid

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Metanilic acid	
Cat. No.:	B358948	Get Quote

Metanilic acid, a significant organic compound, serves as a crucial intermediate in the synthesis of a wide array of chemicals, most notably in the dye and pharmaceutical industries. This guide provides a comprehensive overview of its chemical identity, properties, synthesis protocols, and primary applications, tailored for researchers, scientists, and professionals in drug development.

Chemical Identity and Synonyms

The International Union of Pure and Applied Chemistry (IUPAC) name for **metanilic acid** is 3-aminobenzenesulfonic acid[1][2]. It is also referred to as 3-aminobenzene-1-sulfonic acid[2]. Due to its widespread use, it is known by several other names.

A comprehensive list of its synonyms includes:

- m-Aminobenzenesulfonic acid[3][4]
- m-Anilinesulfonic acid[2][3]
- m-Sulfanilic acid[3][4][5]
- Aniline-m-sulfonic acid[3][5]
- 3-Sulfoaniline[3][4][6][7]
- 1-Aminobenzene-3-sulfonic acid[3][4][7]
- Aniline-3-sulfonic acid[6][7]



Physicochemical Properties

Metanilic acid is a white powder or colorless needles that is slightly soluble in water[2][4][8]. Its key quantitative properties are summarized in the table below for easy reference.

Property	Value	Reference
Molecular Formula	C ₆ H ₇ NO ₃ S	[1][2][6]
Molar Mass	173.19 g/mol	[1][2]
Density	1.69 g/cm ³	[1][2][5]
Melting Point	>300 °C (decomposes)	[1][2][6]
Acidity (pKa)	3.74 (in H ₂ O at 25°C)	[2][5]
Water Solubility	<1 mg/mL at 22 °C	[2]

Experimental Protocols: Synthesis of Metanilic Acid

The industrial production of **metanilic acid** is primarily achieved through the reduction of mnitrobenzenesulfonic acid. Below are detailed methodologies for common laboratory and industrial synthesis.

A. Reduction of m-Nitrobenzenesulfonic Acid with Iron Filings

This traditional method is widely used in industrial settings and can achieve yields of up to 90%.

- Materials:
 - o m-Nitrobenzenesulfonic acid
 - Iron filings
 - Dilute acid (e.g., hydrochloric acid)
 - Water



Mother liquor (from previous batches, optional)

Procedure:

- In a reduction vessel, a portion of the iron filings (e.g., 80 kg) is charged along with mother liquor (e.g., 30 kg) and water (e.g., 70 kg).
- The mixture is heated to boiling and agitated for approximately 40 minutes for activation.
- Additional hot water (e.g., 600 kg) is added.
- m-Nitrobenzenesulfonic acid is gradually added to the boiling mixture under constant agitation.
- The remaining iron filings are added portion-wise, maintaining the boiling state and
 ensuring the temperature does not exceed 102 °C. The reaction is considered complete
 when a sample no longer shows the presence of the nitro compound (e.g., via a flash
 test).
- The resulting solution, containing metanilic acid and its sodium salt, is transferred to a vaporizer.
- The pH of the solution is adjusted to 9, converting all the metanilic acid to its sodium salt.
- The solution is concentrated by evaporation until saturation is reached.
- The concentrated solution is then transferred to a product dryer to obtain the final product.

B. Catalytic Hydrogenation of 3-Nitrobenzenesulfonic Acid

This method offers a cleaner alternative to the iron reduction method, avoiding the production of large quantities of iron sludge.

Materials:

- Industrial grade m-nitrobenzenesulfonic acid aqueous solution
- Alkali aqueous solution (e.g., NaOH solution, ≤40%)



- Palladium on activated carbon catalyst (Pd/C)
- Hydrogen gas
- Deionized water
- Hydrogen peroxide

Procedure:

- The industrial grade m-nitrobenzenesulfonic acid aqueous solution is placed in an autoclave.
- The pH of the solution is adjusted to 6-8 using the alkali aqueous solution.
- The Pd/C catalyst is added to the solution.
- The autoclave is sealed and purged with nitrogen, followed by hydrogen.
- The reaction is carried out at a temperature of 60-130 °C and a hydrogen pressure of 0.8 2.0 MPa with stirring.
- The reaction proceeds until hydrogen uptake ceases, indicating the completion of the reduction.
- After the reaction, the mixture is cooled to room temperature, and the reaction slurry is removed from the autoclave.
- The Pd/C catalyst is filtered off. The filtrate is then acidified to precipitate the metanilic acid, which is collected by filtration.
- The recovered Pd/C catalyst can be regenerated by washing with deionized water to form a slurry, followed by the dropwise addition of hydrogen peroxide with stirring for 1-5 hours.
 The regenerated catalyst is then collected by filtration for reuse.

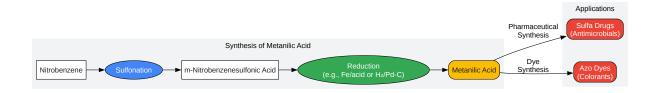
Applications in Drug Development and Dye Synthesis



Metanilic acid is a versatile intermediate with significant applications in both the pharmaceutical and dye industries[9][10][11]. Its bifunctional nature, containing both an amino group and a sulfonic acid group, allows for its incorporation into a variety of complex molecular structures[10].

- Pharmaceuticals: It is a key building block in the synthesis of sulfa drugs, which are a class of antimicrobial agents[9][11].
- Dye Manufacturing: **Metanilic acid** is a fundamental precursor for the production of azo dyes, which are widely used in the textile, leather, and food industries[9][12].

The logical workflow from raw materials to final products involving **metanilic acid** is illustrated in the diagram below.



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Caption: Synthesis and application workflow of **metanilic acid**.

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